

Environmental Fate and Ecotoxicological Impact of 2,4-Dimethylpentane: A Technical Guide

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Compound of Interest

Compound Name: 2,4-Dimethylpentane

Cat. No.: B089610

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

2,4-Dimethylpentane, a branched-chain aliphatic hydrocarbon, is a component of gasoline and various industrial solvents. Its release into the environment necessitates a thorough understanding of its environmental fate and potential ecotoxicological impacts. This technical guide provides a comprehensive overview of the current knowledge regarding the environmental distribution, degradation pathways, and toxicity of **2,4-Dimethylpentane**. Key physical and chemical properties are summarized, and detailed experimental protocols for assessing its environmental fate and impact are outlined based on internationally recognized guidelines. This guide aims to serve as a critical resource for researchers and professionals involved in environmental risk assessment and management.

Physicochemical Properties

The environmental behavior of **2,4-Dimethylpentane** is governed by its physicochemical properties, which are summarized in the table below. Its low water solubility and high vapor pressure indicate a tendency to partition into the atmosphere.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₆	[1][2]
Molecular Weight	100.21 g/mol	[1][2]
CAS Number	108-08-7	[1][2]
Appearance	Colorless liquid	[1]
Density	0.673 g/cm ³ at 25°C	[3]
Boiling Point	80 °C	[3]
Melting Point	-123 °C	[3]
Vapor Pressure	170.264 mmHg at 37.7°C	[1]
Water Solubility	Insoluble	[1][2]
Henry's Law Constant	Data available, specific value not cited	[1][2]
Log K _{oc}	No experimental data found. Estimated based on hydrophobicity.	
Bioconcentration Factor (BCF)	No experimental data found. Estimated based on Log K _{ow} .	

Environmental Fate

The environmental fate of **2,4-Dimethylpentane** is primarily driven by volatilization and subsequent atmospheric photooxidation. Its low water solubility and high volatility suggest that upon release to water or soil, it will rapidly partition to the atmosphere.

Abiotic Degradation: Photodegradation

In the atmosphere, **2,4-Dimethylpentane** is expected to be degraded by reacting with photochemically produced hydroxyl radicals. This is considered the primary removal process from the environment.

Experimental Protocol for Photodegradation Rate Determination

The rate of photodegradation of **2,4-Dimethylpentane** in the atmosphere is determined by measuring its reaction rate with hydroxyl ($\bullet\text{OH}$) radicals. A common experimental approach involves a smog chamber or a flash photolysis-resonance fluorescence (FP-RF) system.

- **Chamber Setup:** A temperature-controlled reaction chamber is filled with a mixture of **2,4-Dimethylpentane**, a reference compound with a known $\bullet\text{OH}$ reaction rate constant (e.g., a simple alkane or aromatic compound), and an $\bullet\text{OH}$ radical precursor (e.g., methyl nitrite, H_2O_2) in purified air or nitrogen.
- **Radical Generation:** $\bullet\text{OH}$ radicals are generated by photolysis of the precursor using a UV light source (e.g., blacklights or a xenon arc lamp).
- **Concentration Monitoring:** The concentrations of **2,4-Dimethylpentane** and the reference compound are monitored over time using Gas Chromatography with a Flame Ionization Detector (GC-FID) or Gas Chromatography-Mass Spectrometry (GC-MS).
- **Rate Constant Calculation:** The rate constant for the reaction of **2,4-Dimethylpentane** with $\bullet\text{OH}$ radicals is determined relative to the reference compound using the following relationship:

$$k_{2,4\text{-DMP}} = k_{\text{ref}} \times (\ln([2,4\text{-DMP}]_0/[2,4\text{-DMP}]_t) / \ln([\text{ref}]_0/[\text{ref}]_t))$$

where $k_{2,4\text{-DMP}}$ and k_{ref} are the rate constants for the reaction of $\bullet\text{OH}$ with **2,4-Dimethylpentane** and the reference compound, respectively, and $[]_0$ and $[]_t$ are the concentrations at the beginning and end of the experiment.

- **Atmospheric Half-Life Calculation:** The atmospheric half-life ($t_{1/2}$) can then be estimated using the calculated rate constant and the average atmospheric concentration of $\bullet\text{OH}$ radicals:

$$t_{1/2} = \ln(2) / (k_{2,4\text{-DMP}} \times [\bullet\text{OH}]_{\text{avg}})$$

Biodegradation

While volatilization is the dominant fate process, any **2,4-Dimethylpentane** that remains in soil or water is subject to biodegradation. As a branched alkane, its biodegradation is generally slower than that of n-alkanes.

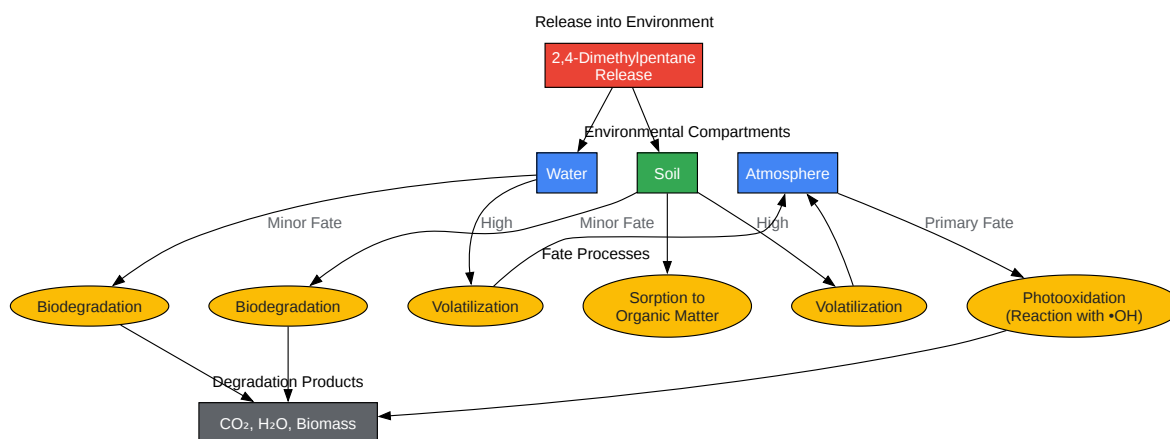
Experimental Protocol for Ready Biodegradability Assessment (OECD 301)

The ready biodegradability of **2,4-Dimethylpentane** can be assessed using the OECD 301 guideline, specifically the CO₂ Evolution Test (OECD 301B) or the Closed Bottle Test (OECD 301D), which are suitable for volatile substances.

- **Test Setup:** A defined concentration of **2,4-Dimethylpentane** (as the sole source of organic carbon) is added to a mineral medium inoculated with a mixed population of microorganisms from a source like activated sludge.
- **Incubation:** The test vessels are incubated in the dark at a constant temperature (e.g., 20-25°C) for 28 days.
- **Measurement of Biodegradation:**
 - **OECD 301B (CO₂ Evolution Test):** The amount of CO₂ produced from the mineralization of the test substance is measured over time and compared to the theoretical amount of CO₂ (ThCO₂) that would be produced if the substance were completely mineralized.
 - **OECD 301D (Closed Bottle Test):** The depletion of dissolved oxygen in sealed bottles containing the test substance and inoculum is measured over the 28-day period and compared to the theoretical oxygen demand (ThOD).
- **Pass Levels:** A substance is considered "readily biodegradable" if it reaches the following pass levels within a 10-day window during the 28-day test:
 - ≥ 60% of ThCO₂ in the CO₂ Evolution Test.
 - ≥ 60% of ThOD in the Closed Bottle Test.

Environmental Distribution

The following diagram illustrates the primary environmental fate pathways for **2,4-Dimethylpentane**.



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Environmental fate pathways of **2,4-Dimethylpentane**.

Ecotoxicological Impact

2,4-Dimethylpentane is classified as very toxic to aquatic organisms and may cause long-term adverse effects in the aquatic environment.

Aquatic Toxicity

Experimental Protocols for Aquatic Toxicity Assessment

Standardized aquatic toxicity tests are performed according to OECD guidelines to determine the concentrations at which **2,4-Dimethylpentane** causes adverse effects on representative aquatic organisms.

- Fish Acute Toxicity Test (OECD 203):
 - Test Organism: Rainbow trout (*Oncorhynchus mykiss*) or another suitable fish species.
 - Test Duration: 96 hours.
 - Endpoint: The median lethal concentration (LC50), which is the concentration that is lethal to 50% of the test fish.
 - Procedure: Fish are exposed to a range of concentrations of **2,4-Dimethylpentane** in a semi-static or flow-through system. Mortality is observed at 24, 48, 72, and 96 hours.
- Daphnia sp. Acute Immobilisation Test (OECD 202):
 - Test Organism: *Daphnia magna*.
 - Test Duration: 48 hours.
 - Endpoint: The median effective concentration (EC50) for immobilization.
 - Procedure: Daphnids are exposed to a series of concentrations of the test substance. The number of immobilized daphnids is recorded at 24 and 48 hours.
- Algal Growth Inhibition Test (OECD 201):
 - Test Organism: A freshwater green alga, such as *Pseudokirchneriella subcapitata*.
 - Test Duration: 72 hours.
 - Endpoint: The median effective concentration (EC50) that inhibits the growth rate or yield of the algal population by 50%.
 - Procedure: Algal cultures are exposed to various concentrations of **2,4-Dimethylpentane** under controlled conditions of light, temperature, and nutrients. Algal growth is measured

over time.

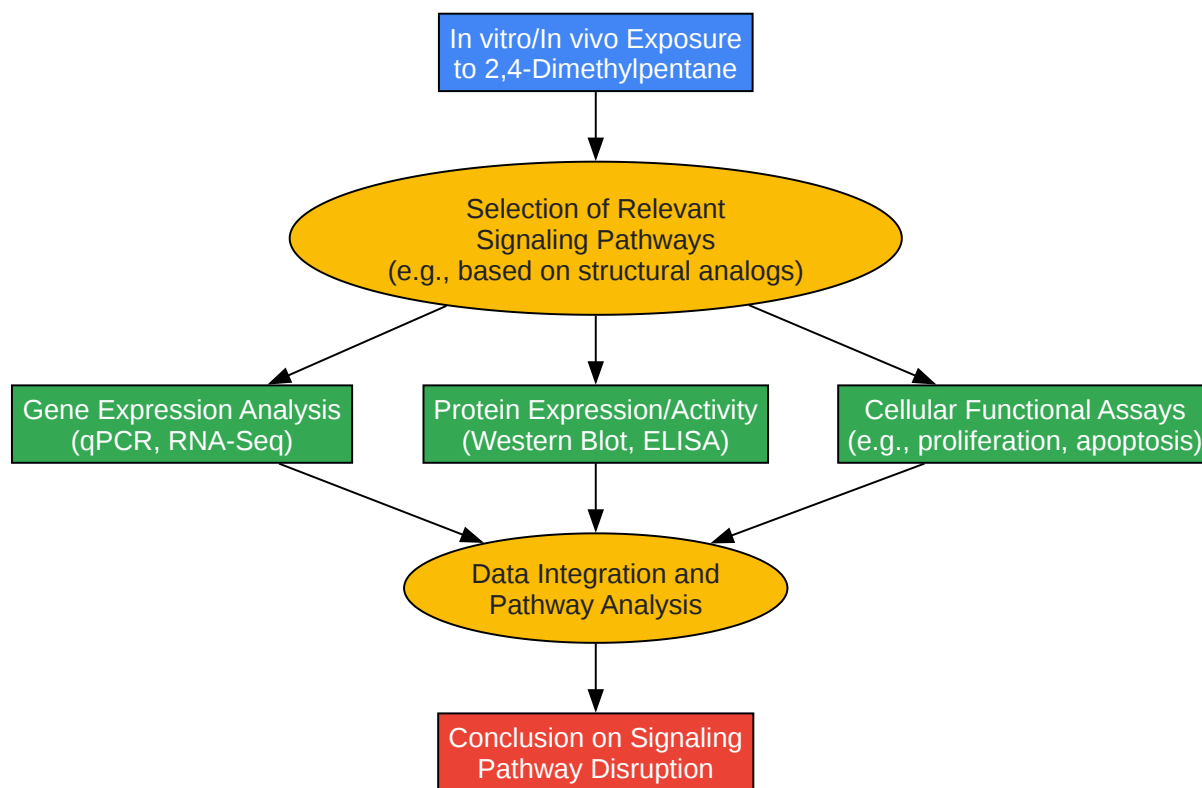
Quantitative Ecotoxicity Data

Test Organism	Endpoint	Duration	Value (mg/L)	Reference
Fish (Pimephales promelas)	LC50	96 h	No experimental data found	
Invertebrate (Daphnia magna)	EC50	48 h	No experimental data found	
Algae (Pseudokirchneriella subcapitata)	EC50	72 h	No experimental data found	

Impact on Signaling Pathways

Currently, there is a lack of specific research on the direct impact of **2,4-Dimethylpentane** on specific signaling pathways in organisms. As a non-polar narcotic, its primary mode of toxic action at high concentrations is likely through disruption of cell membrane function rather than specific receptor-mediated pathways. However, further research is needed to investigate potential sublethal effects on cellular signaling.

The following diagram illustrates a generalized workflow for investigating the potential impact of a xenobiotic like **2,4-Dimethylpentane** on a cellular signaling pathway.



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Workflow for investigating signaling pathway disruption.

Conclusion and Future Research

2,4-Dimethylpentane is a volatile organic compound with a high potential for atmospheric distribution and subsequent photodegradation. While its persistence in soil and water is expected to be low due to volatilization, it is classified as very toxic to aquatic organisms. A significant data gap exists for experimentally determined biodegradation rates and acute and chronic aquatic toxicity values following standardized protocols. Future research should focus on generating these empirical data to allow for a more robust environmental risk assessment. Furthermore, investigations into potential sublethal effects, including the disruption of cellular

signaling pathways, are warranted to fully understand the environmental impact of this compound.

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